

# Essential Safety and Disposal Procedures for Inarigivir

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## Compound of Interest

Compound Name: *Inarigivir*

Cat. No.: *B1671813*

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This document provides critical guidance on the proper disposal of **Inarigivir**, a compound identified as harmful if swallowed and highly toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Adherence to these procedures is essential to ensure personnel safety and environmental protection.

## Hazard Profile and Handling Precautions

**Inarigivir** and its related compounds, such as **Inarigivir** soproxil, present several hazards that necessitate careful handling. **Inarigivir** soproxil is known to cause skin and eye irritation and may lead to respiratory irritation.<sup>[2]</sup> Therefore, appropriate personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and impervious clothing, must be worn at all times when handling these compounds.<sup>[1]</sup> All handling of **Inarigivir** should be conducted in a well-ventilated area to avoid the formation and inhalation of dust and aerosols.<sup>[1][2]</sup>

Hazard Statement	Classification	Source
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	[1]
H410: Very toxic to aquatic life with long lasting effects	Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	[1]
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)	[2]
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)	[2]
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	[2]

## Step-by-Step Disposal Protocol

The primary directive for the disposal of **Inarigivir** is to "Dispose of contents/ container to an approved waste disposal plant." [1] The following steps provide a procedural framework to achieve this in a laboratory setting.

- Segregation of Waste: All waste contaminated with **Inarigivir**, including unused product, solutions, contaminated labware (e.g., vials, pipette tips, gloves), and spill cleanup materials, must be segregated from general and non-hazardous waste streams.
- Waste Containment:
  - Solid Waste: Collect solid **Inarigivir** waste in a dedicated, leak-proof, and clearly labeled hazardous waste container. The container should be sealed to prevent accidental spillage or release.
  - Liquid Waste: Collect liquid waste containing **Inarigivir** in a sealed, shatter-resistant container. This container must also be clearly labeled as hazardous waste. Avoid mixing with incompatible materials such as strong acids, alkalis, or strong oxidizing/reducing agents. [1][2]

- Sharps Waste: Any sharps, such as needles or syringes, contaminated with **Inarigivir** should be disposed of in a designated, puncture-resistant sharps container that is also labeled as hazardous waste.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and should identify the contents, including "**Inarigivir**," and the associated hazards (e.g., "Toxic," "Aquatic Hazard").
- Storage: Store sealed hazardous waste containers in a designated, secure area away from general laboratory traffic. This area should be well-ventilated and have secondary containment to control any potential leaks.
- Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and approved waste disposal contractor. Ensure that the contractor is aware of the nature of the chemical waste. The recommended method for the final disposal of pharmaceutical waste is incineration.[3]

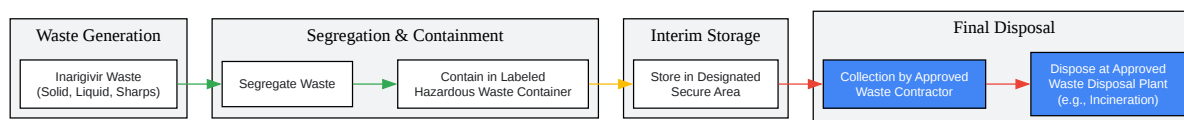
## Spill Management

In the event of a spill of **Inarigivir** solution, the following steps should be taken:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, absorb the spill with an inert, liquid-binding material (e.g., diatomite, universal binders).
- Carefully collect the contaminated absorbent material and place it in a sealed, labeled hazardous waste container.
- Decontaminate the spill surface and any affected equipment by scrubbing with alcohol.[2]
- Dispose of all cleanup materials as hazardous waste.

## Inarigivir Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **Inarigivir** waste.



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Caption: Workflow for the safe disposal of **Inarigivir** waste.

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## References

- 1. Inarigivir(ORI-9020,SB-9000)|475650-36-3|MSDS [dcchemicals.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. epa.gov [epa.gov]
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